

Standard Operating Procedure: Proper Disposal of 1-Chloro-5-iodopentane

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Compound of Interest

Compound Name: 1-Chloro-5-iodopentane

Cat. No.: B1345565

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This guide provides essential safety and logistical information for the proper disposal of **1-Chloro-5-iodopentane**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are designed for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

Before handling **1-Chloro-5-iodopentane** for disposal, it is crucial to be familiar with its hazards. This substance is a halogenated hydrocarbon and presents several risks.

- **Hazard Identification:** **1-Chloro-5-iodopentane** is known to cause skin, eye, and respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE when handling this chemical. This includes:
 - **Eye Protection:** Chemical safety goggles or a face shield.[\[1\]](#)[\[3\]](#)
 - **Hand Protection:** Chemical-resistant gloves.[\[1\]](#)[\[3\]](#)
 - **Body Protection:** A lab coat or apron to prevent skin contact.[\[3\]](#)
- **Ventilation:** All handling and transfer of **1-Chloro-5-iodopentane** waste must be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.[\[1\]](#)[\[3\]](#)

Step-by-Step Disposal Protocol

The disposal of **1-Chloro-5-iodopentane** is governed by regulations for hazardous waste.^{[5][6]} Improper disposal, such as in regular trash or down the sewer, is prohibited.^{[5][7]}

Step 1: Waste Classification **1-Chloro-5-iodopentane** is classified as a halogenated organic waste because it contains chlorine and iodine.^{[8][9]} This classification is critical for proper segregation.

Step 2: Waste Segregation To prevent dangerous chemical reactions, it is mandatory to segregate waste streams.^{[6][10]}

- Collect **1-Chloro-5-iodopentane** waste separately from other waste categories.
- Do Not Mix with non-halogenated organic wastes, acids, bases, or oxidizers.^{[8][11]}

Step 3: Containerization

- **Select an Appropriate Container:** Use a designated, leak-proof hazardous waste container that is chemically compatible with halogenated hydrocarbons.^{[5][9][12]} High-density polyethylene (HDPE) containers are often suitable.^[13]
- **Labeling:** The container must be clearly and accurately labeled.^{[6][10]} The label must include:
 - The words "Hazardous Waste".^[6]
 - The full chemical name: "**1-Chloro-5-iodopentane**" (do not use abbreviations or chemical formulas).^[6]
 - An indication of the hazards (e.g., "Irritant").
- **Keep Closed:** The waste container must be kept tightly sealed except when adding waste.^{[7][12][13]}

Step 4: Accumulation and Storage

- Designated Area: Store the waste container in a designated satellite accumulation area (SAA) that is secure and well-ventilated.[9][12]
- Secondary Containment: All liquid hazardous waste containers must be placed in secondary containment (e.g., a spill tray) to contain potential leaks.[5][7]
- Inventory: Maintain a log of the waste being accumulated in the container.[10]

Step 5: Arranging for Final Disposal

- Contact EHS: Do not attempt to treat or dispose of the chemical waste yourself. Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to schedule a pickup.[9][10][14]
- Treatment Method: The standard and most effective disposal method for halogenated organic waste is high-temperature incineration at a permitted hazardous waste facility.[8][9]

Spill Response Protocol

In the event of a spill, follow these immediate steps:

- Evacuate: Evacuate all non-essential personnel from the immediate area.[14]
- Ventilate: Ensure the area is well-ventilated.[14]
- Contain: Wearing appropriate PPE, contain the spill using a non-combustible absorbent material such as sand, earth, or vermiculite.[9][14]
- Collect: Carefully collect the absorbent material and place it into a designated, sealed container for hazardous waste.[9]
- Decontaminate: Clean the spill area thoroughly.[14]
- Dispose: Label the spill cleanup waste as hazardous and arrange for its disposal through your EHS department.

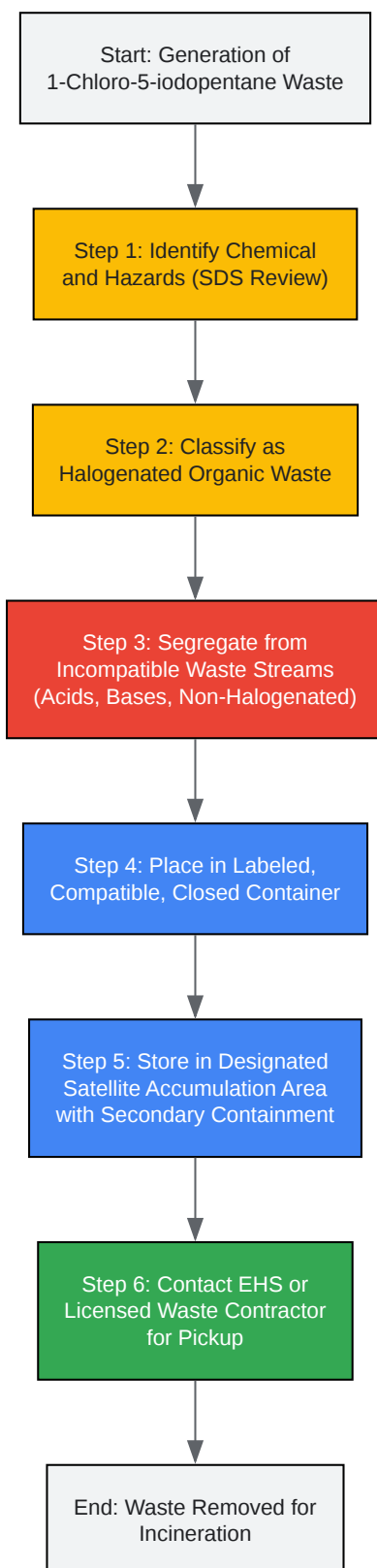
Data Summary: 1-Chloro-5-iodopentane

The following table summarizes key information for the safe handling and disposal of **1-Chloro-5-iodopentane**.

Parameter	Data	Citation(s)
Chemical Name	1-Chloro-5-iodopentane	[1][15]
CAS Number	60274-60-4	[2]
Molecular Formula	C5H10ClI	[1][15]
Primary Hazards	Causes skin irritation, serious eye irritation, and may cause respiratory irritation.	[2][3][15]
Waste Classification	Halogenated Organic Waste	[8][9]
Required PPE	Safety goggles, chemical-resistant gloves, lab coat.	[1][3]
Storage	Store in a cool, dry, well-ventilated place in a tightly sealed container.	[1][3]
Disposal Method	Collection by a licensed hazardous waste service for high-temperature incineration.	[8][9]

Disposal Workflow Visualization

The diagram below illustrates the logical workflow for the proper disposal of **1-Chloro-5-iodopentane**, from initial identification to final removal from the laboratory.



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Caption: Disposal workflow for **1-Chloro-5-iodopentane**.

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